

Application Notes and Protocols: Preparation of CaMKII (290-309) Stock Solution

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Compound of Interest

Compound Name: *Calmodulin-dependent protein kinase II (290-309)*

Cat. No.: *B13394396*

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Audience: Researchers, scientists, and drug development professionals.

Overview

The **Calmodulin-Dependent Protein Kinase II (290-309)** peptide is a synthetic 20-amino-acid peptide corresponding to the calmodulin-binding domain of CaMKII. It functions as a potent competitive inhibitor of the kinase by mimicking the pseudosubstrate site.^{[1][2]} This peptide is a critical tool for studying CaMKII-mediated signaling pathways, which are integral to processes like synaptic plasticity, cardiac function, and apoptosis.^{[3][4][5]} Proper preparation and storage of a stock solution are paramount to ensure its stability and efficacy in experimental assays. This document provides a detailed protocol for the preparation, storage, and handling of a CaMKII (290-309) stock solution.

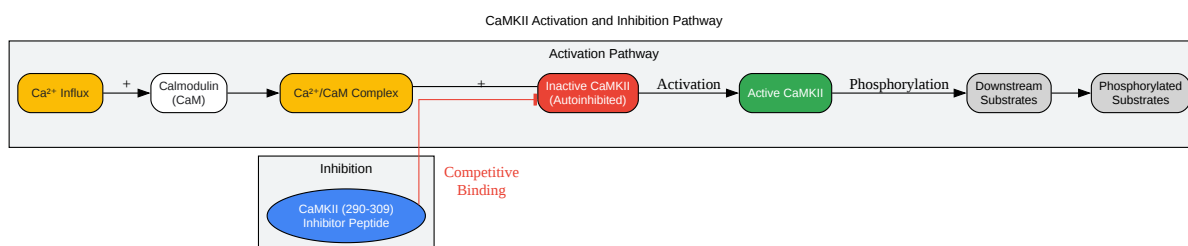
Quantitative Data Summary

For accurate experimental planning, key quantitative properties of the CaMKII (290-309) peptide are summarized below.

Property	Value	Source(s)
Full Name	Calmodulin-Dependent Protein Kinase II (290-309)	[1][6][7]
Amino Acid Sequence	Leu-Lys-Lys-Phe-Asn-Ala-Arg-Arg-Lys-Leu-Lys-Gly-Ala-Ile-Leu-Thr-Thr-Met-Leu-Ala	[1][7]
Molecular Formula	C ₁₀₃ H ₁₈₅ N ₃₁ O ₂₄ S	[1][7][8]
Molecular Weight	~2273.8 g/mol	[1][6][7]
Purity	Typically ≥95%	[2][6]
Appearance	Lyophilized white powder	[6]
IC ₅₀ for CaMKII	52 nM	[1][2][6][9]
Solubility	Soluble in water (up to 1 mg/mL)	[6]

CaMKII Signaling and Inhibition Pathway

Under basal conditions, the catalytic domain of CaMKII is autoinhibited by its own regulatory domain. An influx of intracellular calcium (Ca²⁺) leads to the formation of a Ca²⁺/Calmodulin (CaM) complex. This complex then binds to the regulatory domain of CaMKII, displacing it from the catalytic site and activating the kinase. The CaMKII (290-309) peptide inhibitor competitively binds to the same site as Ca²⁺/CaM, preventing this activation step and subsequent downstream phosphorylation events.



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CaMKII activation by Ca^{2+} /Calmodulin and competitive inhibition by the 290-309 peptide.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to reconstitute lyophilized CaMKII (290-309) peptide to create a stable, high-concentration stock solution.

- Lyophilized CaMKII (290-309) peptide
- Sterile, nuclease-free water or sterile buffer (e.g., Tris or phosphate buffer, pH 5-7)[10][11]
- Vortex mixer
- Low-speed centrifuge
- Sterile, low-protein-binding polypropylene microcentrifuge tubes[10]
- Calibrated micropipettes and sterile tips
- Optional: Bath sonicator

To prepare a stock solution of a specific molarity, use the following formula. For example, to make a 1 mM stock solution from 0.5 mg of peptide:

- Molecular Weight (MW): ~2273.8 g/mol (or mg/mmol)
- Mass of Peptide (m): 0.5 mg
- Desired Concentration (C): 1 mM (1 mmol/L)

Volume (V) in Liters = (m / MW) / C

- $V = (0.5 \text{ mg} / 2273.8 \text{ mg/mmol}) / (1 \text{ mmol/L})$
- $V = 0.00022 \text{ L} = 220 \text{ }\mu\text{L}$

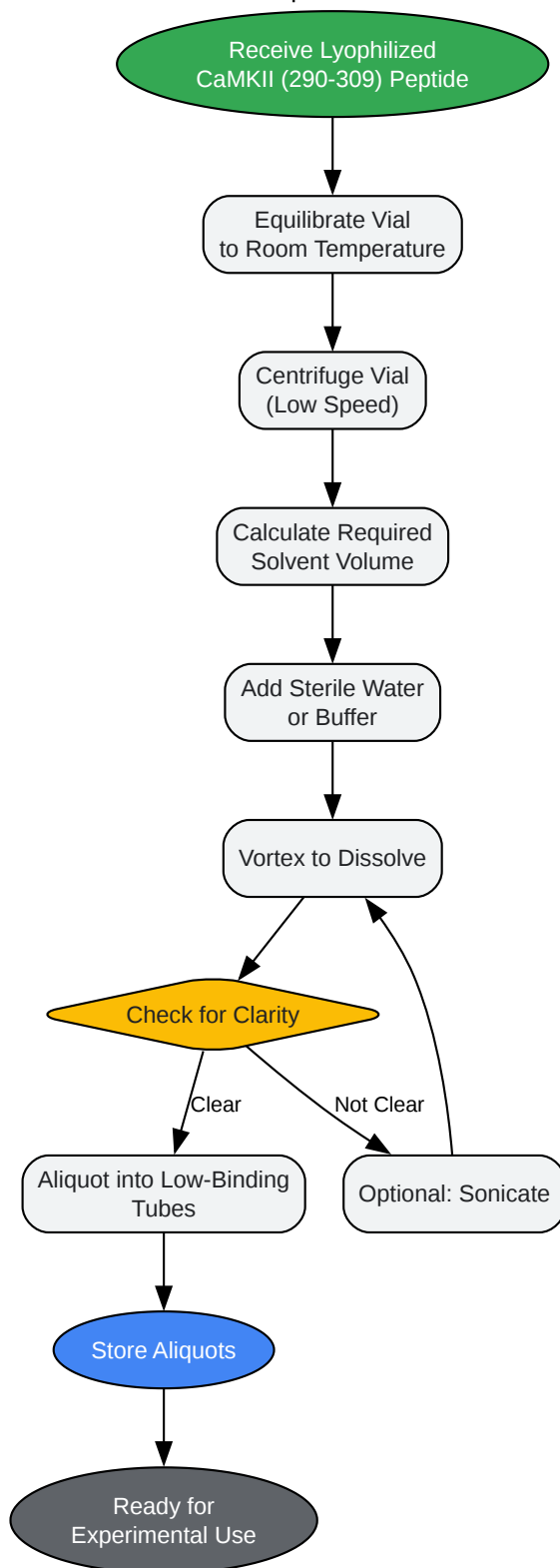
Therefore, dissolve 0.5 mg of peptide in 220 μL of solvent to yield a 1 mM stock solution.

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes in a desiccator. This prevents condensation and moisture uptake, which can degrade the peptide.[\[11\]](#)
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1-2 minutes) to ensure all the lyophilized powder is at the bottom of the tube.
- **Solvent Addition:** Carefully add the calculated volume of sterile, nuclease-free water to the vial using a calibrated micropipette.
- **Dissolution:** Gently vortex the vial for 10-20 seconds to dissolve the peptide. Visually inspect the solution to ensure there are no visible particles.
- **Sonication (Optional):** If the peptide does not fully dissolve, sonicate the vial in a bath sonicator for brief periods (e.g., 3 cycles of 10 seconds) to aid dissolution.[\[12\]](#) Avoid excessive heating.
- **Final Check:** Once dissolved, the solution should be clear. If haziness or particles persist, the peptide may not be fully soluble at the target concentration.[\[10\]](#)

Workflow for Stock Solution Preparation

The following diagram illustrates the logical steps from receiving the lyophilized peptide to storing the final aliquots.

Stock Solution Preparation Workflow



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Workflow diagram for preparing CaMKII (290-309) peptide stock solution.

Storage and Stability

Proper storage is crucial for maintaining the integrity of the peptide. Incorrect storage can lead to degradation through oxidation, hydrolysis, or repeated freeze-thaw cycles.

Form	Temperature	Duration	Notes	Source(s)
Lyophilized Powder	-20°C or -80°C	Long-term (months to years)	Store in a desiccator, protected from light.	[11] [13]
Stock Solution	-20°C (or -80°C)	Short- to Medium-term (weeks to months)	Aliquot to avoid freeze-thaw cycles. Frost-free freezers are not recommended.	[10] [14]
Working Dilution	4°C	Short-term (up to 1 week)	Use sterile buffers (pH 5-7) to prolong stability.	[11]

Key Stability Considerations:

- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade peptides. Aliquoting the stock solution into single-use volumes is highly recommended.[\[10\]](#)[\[11\]](#)
- **pH:** For solutions, a slightly acidic buffer (pH 5-7) is preferable to prolong shelf life.[\[10\]](#)[\[11\]](#)
- **Oxidation:** The peptide sequence contains a methionine (Met) residue, which is susceptible to oxidation. While not as critical as for cysteine-containing peptides, minimizing exposure to air is good practice.[\[14\]](#)

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Enzo Life Sciences CaM kinase 2 (290-309) (0.5mg). CAS: 115044-69-4, Quantity: | Fisher Scientific [fishersci.com]
- 3. Frontiers | Mechanisms of CaMKII Activation in the Heart [frontiersin.org]
- 4. CaMKII Activation → Area [lifestyle.sustainability-directory.com]
- 5. THE SIGNALLING PATHWAY OF CAMKII-MEDIATED APOPTOSIS AND NECROSIS IN THE ISCHEMIA/REPERFUSION INJURY - PMC [pmc.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- 7. Calmodulin-Dependent Protein Kinase II (290-309) Peptide [biosynth.com]
- 8. Calmodulin-Dependent Protein Kinase II (290-309) peptide [novoprolabs.com]
- 9. glpbio.com [glpbio.com]
- 10. NIBSC - Peptide Storage [nibsc.org]
- 11. Best Practices for Peptide Storage and Handling [genosphere-biotech.com]
- 12. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
- 13. biomatik.com [biomatik.com]
- 14. medchemexpress.com [medchemexpress.com]
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